

Application Notes and Protocols: 1-Methoxy-1-methylcyclohexane in Fragrance Synthesis

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Compound of Interest

Compound Name: **1-Methoxy-1-methylcyclohexane**

Cat. No.: **B14676444**

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These application notes provide a comprehensive overview of the potential use of **1-methoxy-1-methylcyclohexane** as a precursor in the synthesis of valuable fragrance compounds. While not a fragrance ingredient itself, this readily accessible cyclic ether can be transformed into key intermediates, such as 1-methylcyclohexanone, which in turn serve as building blocks for a variety of scents, primarily in the fruity, floral, and lactonic families.

Introduction

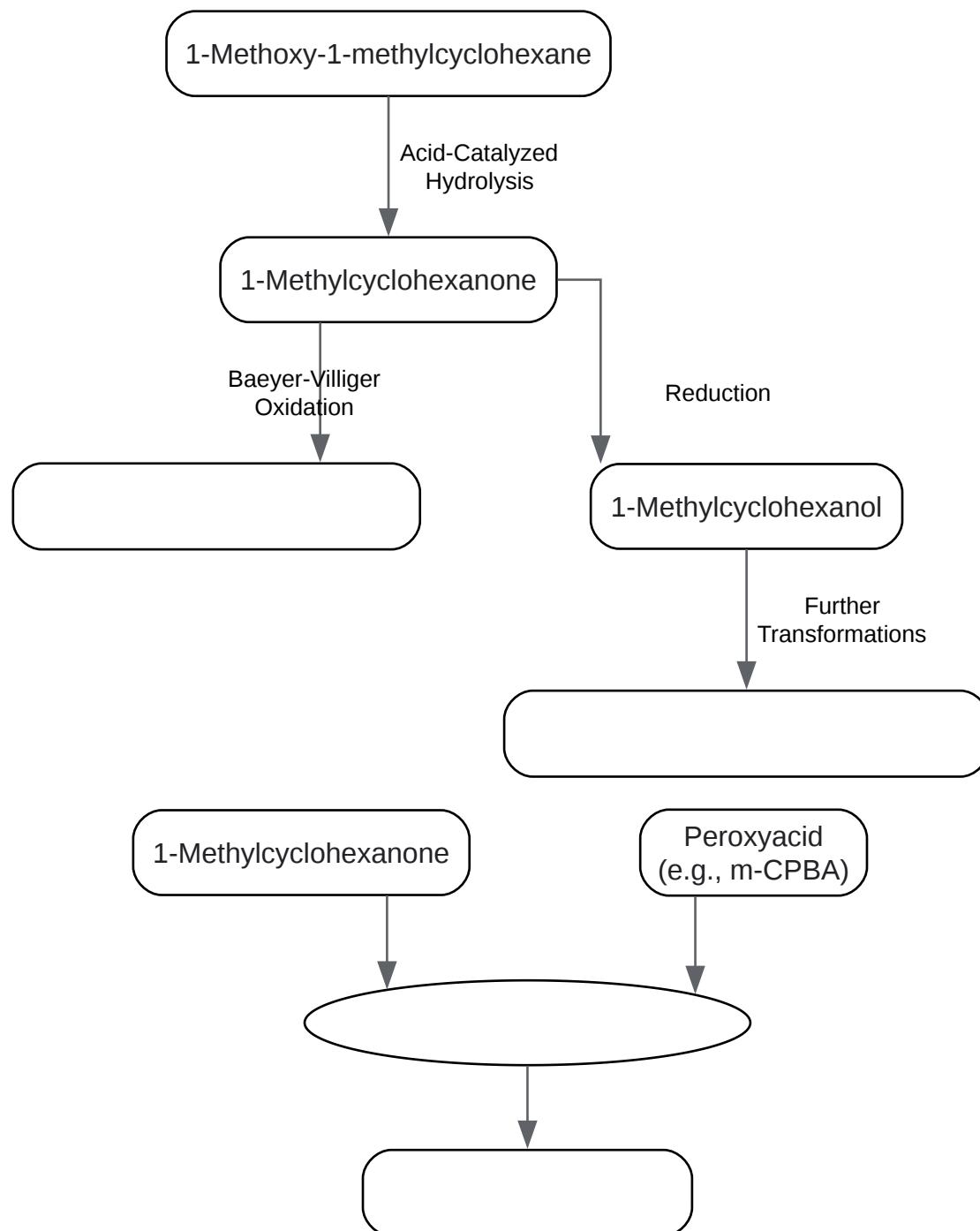
The fragrance industry is in constant pursuit of novel molecules and efficient synthetic routes to create captivating scents. Cyclohexane derivatives are a well-established class of fragrance ingredients, prized for their diverse odor profiles, ranging from fruity and floral to woody and musky. This document outlines two primary synthetic pathways commencing from **1-methoxy-1-methylcyclohexane** to produce fragrance compounds. These routes leverage fundamental organic transformations, including hydrolysis and oxidation, to yield molecules with desirable olfactory properties.

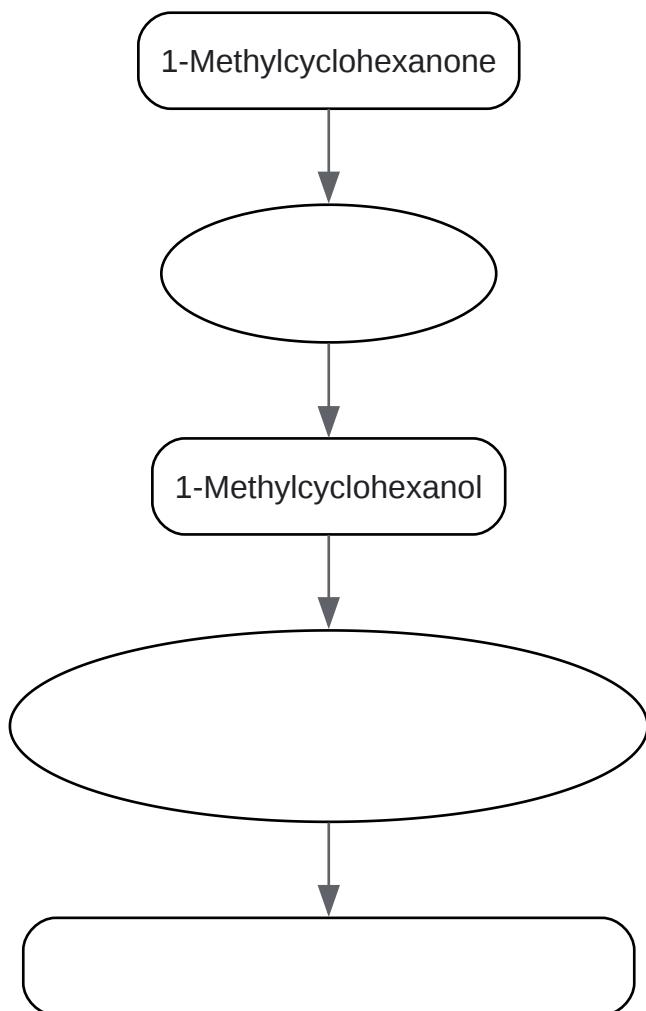
Synthetic Pathways Overview

The central strategy involves the conversion of **1-methoxy-1-methylcyclohexane** to 1-methylcyclohexanone, a key intermediate. From this ketone, two principal routes lead to fragrance compounds:

- Pathway A: Baeyer-Villiger Oxidation to Lactones: This pathway utilizes a peroxyacid to transform the cyclic ketone into a seven-membered lactone, a class of compounds often associated with creamy, fruity, and coconut-like aromas.
- Pathway B: Conversion to Methyl Cyclohexane Carboxylates: This route involves multiple steps to convert the ketone into various methyl cyclohexane carboxylate esters, which are known to possess pleasant fruity and floral notes.

The logical relationship between these pathways is illustrated in the diagram below.





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